

Application of Oseltamivir-d5 in Pediatric Pharmacokinetic Studies: Notes and Protocols

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Compound of Interest

Compound Name: Oseltamivir-d5

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This document provides detailed application notes and protocols for the use of **Oseltamivir-d5** as an internal standard in pediatric pharmacokinetic (PK) studies of oseltamivir. Oseltamivir, a prodrug, is rapidly converted to its active metabolite, oseltamivir carboxylate, which inhibits the neuraminidase enzyme of influenza viruses, preventing the release of new viral particles from infected cells.[1][2] Understanding the pharmacokinetics of oseltamivir in children is crucial for establishing safe and effective dosing regimens, as drug metabolism and clearance can differ significantly from adults.[2][3][4] The use of a stable isotope-labeled internal standard like **Oseltamivir-d5** is essential for accurate quantification of oseltamivir in biological matrices by mass spectrometry.

Quantitative Data Summary

The following tables summarize key pharmacokinetic parameters and recommended dosing for oseltamivir in pediatric populations based on various studies. These values are critical for designing and interpreting pediatric PK studies.

Table 1: Recommended Oral Oseltamivir Dosing in Pediatric Patients

Age Group	Recommended Dose	Frequency	Reference
< 14 days	3 mg/kg	Twice Daily (Treatment)	[5]
14 days to < 1 year	3 mg/kg	Twice Daily (Treatment)	[5]
3 months to < 1 year	3 mg/kg	Once Daily (Chemoprophylaxis)	[5]
≤ 8 months	3.0 mg/kg	Twice Daily	[1] [6]
9-11 months	3.5 mg/kg	Twice Daily	[1] [6]
1-3 years (≤ 15 kg)	30 mg	Twice Daily	[3] [4]
4-7 years (>15 to 23 kg)	45 mg	Twice Daily	[3] [4]
8-12 years (>23 to 40 kg)	60 mg	Twice Daily	[3] [4]

Table 2: Pharmacokinetic Parameters of Oseltamivir Carboxylate in Pediatric Patients

Age Group	Oseltamivir Dose	Target AUC ₁₂ (ng·h/mL)	Key Findings	Reference
0-8 months	3.0 mg/kg	2660 - 7700	Achieved target drug exposure.	[1]
9-11 months	3.5 mg/kg	2660 - 7700	Achieved target drug exposure.	[1]
12-23 months	30 mg	2660 - 7700	Some subjects had exposures below the target range.	[1]
1-2 years	30 mg	~1850	Lower exposure compared to the 3-5 year group.	[7]
3-5 years	45 mg	~2410	Higher exposure compared to the 1-2 year group.	[7]
1-12 years	2 mg/kg	Not Specified	Faster elimination of the active metabolite than in adolescents and adults.	[3][4]

Experimental Protocols

Pediatric Pharmacokinetic Study Protocol

This protocol outlines a typical design for a pediatric pharmacokinetic study of oseltamivir.

Objective: To determine the pharmacokinetic profile of oseltamivir and its active metabolite, oseltamivir carboxylate, in a specific pediatric population.

Study Design:

- Design: Open-label, single- or multiple-dose pharmacokinetic study.[1][4]
- Population: Enroll subjects within a specific age range (e.g., <2 years).[1]
- Dosing: Administer an age- and weight-appropriate dose of oseltamivir oral suspension.[1][3][4]
- Sampling: Collect a minimum of 0.5 mL of whole blood at predetermined time points. For steady-state analysis, samples can be collected on day 3 of treatment at 0 hours (pre-dose), 1 hour, 2-3 hours, 5-7 hours, and 10-12 hours post-dose.[1]
- Sample Handling: Collect blood in tubes containing an anticoagulant (e.g., K₂EDTA or sodium fluoride and potassium oxalate).[8][9] Process blood to plasma by centrifugation (e.g., 1500 x g for 10 minutes at 4°C) within 60 minutes of collection.[10] Store plasma samples at -70°C or -80°C until analysis.[9][10]

Bioanalytical Method: LC-MS/MS Quantification of Oseltamivir

This protocol describes a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous quantification of oseltamivir and oseltamivir carboxylate in pediatric plasma samples, using **Oseltamivir-d5** as an internal standard.

Materials:

- Oseltamivir and Oseltamivir Carboxylate reference standards
- **Oseltamivir-d5** (internal standard)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid or ammonium formate
- Human plasma (for calibration standards and quality controls)

Instrumentation:

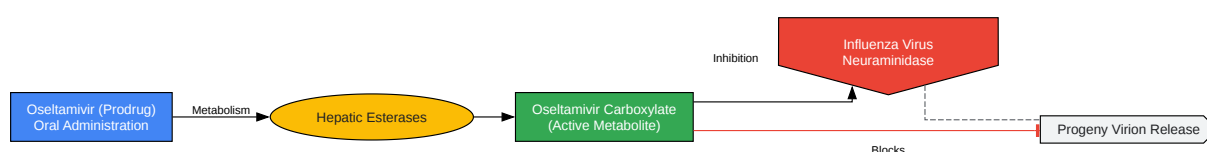
- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare individual stock solutions of oseltamivir, oseltamivir carboxylate, and **Oseltamivir-d5** in a suitable solvent (e.g., water or methanol) at a concentration of 1 mg/mL.[\[9\]](#)
 - Prepare working standard solutions by serial dilution of the stock solutions to create calibration standards and quality control (QC) samples at various concentrations.[\[9\]](#)
- Sample Preparation (Solid Phase Extraction - SPE):
 - To 200 µL of plasma sample, calibration standard, or QC sample, add the internal standard solution (**Oseltamivir-d5**).[\[11\]](#)
 - Perform a solid-phase extraction to remove plasma proteins and interferences.[\[11\]](#)
 - Elute the analytes and internal standard from the SPE cartridge.
- LC-MS/MS Analysis:
 - Chromatographic Separation:
 - Column: A suitable C18 reversed-phase column (e.g., Symmetry C18, 100 mm x 4.6 mm, 5 µm).[\[11\]](#)
 - Mobile Phase: A mixture of acetonitrile and an aqueous solution containing an additive like 10 mM ammonium formate.[\[11\]](#)
 - Flow Rate: A typical flow rate is around 0.7 mL/min.[\[12\]](#)[\[13\]](#)
 - Injection Volume: Inject a small volume of the extracted sample (e.g., 10 µL).

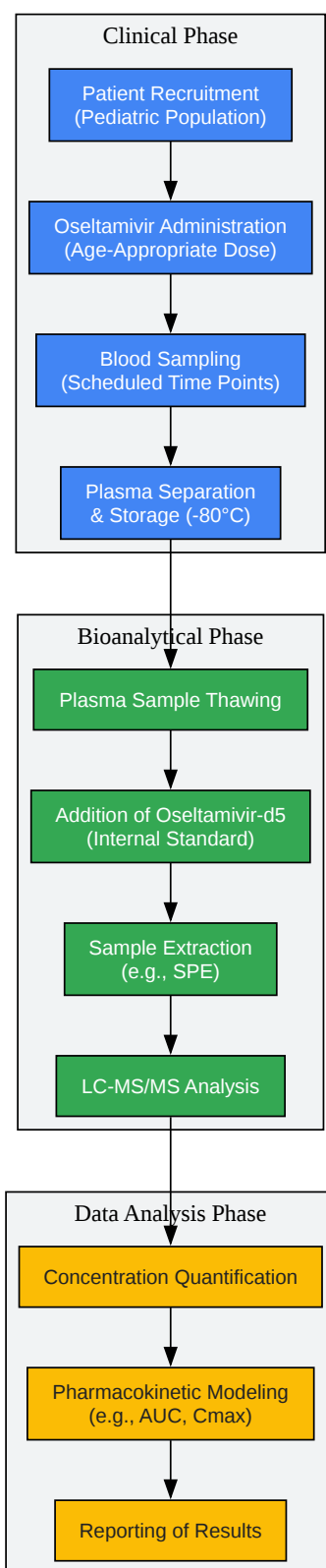
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (example):
 - Oseltamivir: m/z 313.3 $\rightarrow$ 166.1[8]
 - **Oseltamivir-d5**: m/z 318.1 $\rightarrow$ 171.2[12]
 - Oseltamivir Carboxylate: m/z 285.1 $\rightarrow$ 138.1[12]
- Data Analysis:
 - Quantify the concentrations of oseltamivir and oseltamivir carboxylate in the samples by comparing the peak area ratios of the analytes to the internal standard (**Oseltamivir-d5**) against the calibration curve.

Visualizations



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Caption: Oseltamivir metabolism and mechanism of action.



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Caption: Workflow for a pediatric pharmacokinetic study of oseltamivir.

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